

Application Notes and Protocols: Preparation of Saturated Calcium Hydroxide Solution (Limewater)

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Compound of Interest		
Compound Name:	Calcium Hydroxide	
Cat. No.:	B10775802	Get Quote

1.0 Introduction

Limewater is the common name for a saturated aqueous solution of **calcium hydroxide** (Ca(OH)₂).[1] Pure limewater is clear and colorless with a pH of approximately 12.4, making it a sparingly soluble, yet strong base.[1][2] The solution is prepared by dissolving **calcium hydroxide** in water, after which the excess, undissolved solute is removed.[1] **Calcium hydroxide**, also known as slaked lime, is an inorganic compound with the chemical formula Ca(OH)₂.[3]

In research and development, limewater serves various functions. It is widely used as a simple and effective reagent to detect the presence of carbon dioxide; when CO₂ is bubbled through the solution, it reacts with **calcium hydroxide** to form a white precipitate of calcium carbonate (CaCO₃), making the solution appear milky or cloudy. This property is valuable in analytical chemistry and for monitoring reactions that produce CO₂. Other applications include its use in water and sewage treatment as a flocculant, in the food industry (E number E526), and as a neutralizing agent.

This document provides a detailed protocol for the laboratory preparation of a saturated **calcium hydroxide** solution, along with relevant quantitative data and handling instructions for researchers, scientists, and drug development professionals.

2.0 Quantitative Data: Solubility of Calcium Hydroxide



The dissolution of **calcium hydroxide** in water is an exothermic process, meaning its solubility decreases as the temperature of the solvent increases. This inverse relationship is a critical factor to consider for consistent preparation of a saturated solution. Below is a summary of solubility data at various temperatures.

Temperature (°C)	Molar Concentration (mol/L)	Solubility (g/L)	Reference
20	0.0211	1.56	
25	0.0203	1.50	
30	0.0196	1.45	-
70	~0.0155	1.15	-

3.0 Experimental Protocol: Preparation of Limewater

This protocol details the steps to prepare a saturated solution of **calcium hydroxide**. The resulting clear filtrate is limewater.

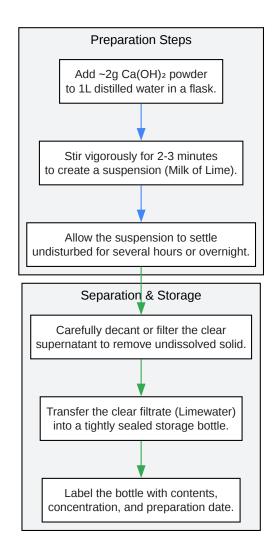
3.1 Materials and Equipment

- Reagents:
 - Calcium Hydroxide (Ca(OH)₂), analytical grade powder
 - Distilled or deionized water
- Equipment:
 - Glass beaker or flask (e.g., 1 L or 2 L)
 - Magnetic stirrer and stir bar, or glass stirring rod
 - Storage bottle (amber glass or chemically resistant plastic with a screw top is recommended)



- Filtration apparatus (funnel with filter paper or a sintered glass funnel of medium porosity)
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

3.2 Preparation Workflow



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Caption: Workflow for the preparation of limewater from **calcium hydroxide**.

3.3 Step-by-Step Methodology

Measure Reagents: Add approximately 2 grams of calcium hydroxide powder for every 1
liter of distilled water into a clean beaker or flask. This amount is in excess of its solubility
limit, ensuring a saturated solution.

Methodological & Application





- Mixing: Stir the mixture vigorously for 2-3 minutes using a magnetic stirrer or glass rod. The
 resulting cloudy, white suspension is known as "milk of lime".
- Settling: Cover the container to prevent contamination and absorption of atmospheric CO₂. Allow the suspension to stand undisturbed for at least one hour, or preferably overnight, to allow the excess undissolved **calcium hydroxide** to settle completely at the bottom.
- Separation: Carefully decant the clear supernatant liquid, being cautious not to disturb the sediment. For a higher purity solution, filter the supernatant through filter paper or a sintered glass funnel to remove any remaining solid particulates. The resulting clear, colorless filtrate is the saturated **calcium hydroxide** solution, or limewater.
- Storage: Immediately transfer the limewater to a clean, airtight storage bottle. Tightly seal the container to minimize exposure to air.

4.0 Storage and Handling

- Storage Conditions: Limewater should be stored in a cool, dry, and well-ventilated area in a tightly sealed container. It readily absorbs carbon dioxide from the air, which forms calcium carbonate precipitate and reduces the solution's efficacy.
- Stability: When stored properly to prevent CO₂ absorption, the solution is stable. However, due to its reactivity with air, its shelf life can be considered poor if not sealed adequately.
- Safety Precautions: **Calcium hydroxide** is a skin and eye irritant. The solution is basic. Always wear appropriate PPE, including safety goggles and gloves, during preparation and handling. Ensure eyewash stations and safety showers are accessible.

5.0 Troubleshooting

- Cloudy Solution After Filtration: If the limewater appears cloudy immediately after preparation, it may indicate that fine particles passed through the filter. Re-filtering with a finer grade of filter paper may be necessary.
- Precipitate Forms During Storage: The formation of a white solid precipitate in stored limewater indicates absorption of carbon dioxide from the atmosphere. The solution's



concentration of Ca(OH)₂ is reduced, and it may not be suitable for quantitative applications. Prepare a fresh solution for best results.

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